

Essential Safety and Operational Guide for Handling 1,4-Diiodobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Diiodobutane

Cat. No.: B107930

[Get Quote](#)

This guide provides critical safety protocols and logistical information for the proper handling and disposal of **1,4-Diiodobutane**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

Chemical Identifier: **1,4-Diiodobutane** CAS Number: 628-21-7 Molecular Formula: C₄H₈I₂

Hazard Identification and Classification

1,4-Diiodobutane is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[1][2][3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[1][3]

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table outlines the required PPE for handling **1,4-Diiodobutane**.

Body Part	Protection Type	Standard/Specification
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn where there is a splash potential.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) [1]
Skin	Chemical-resistant gloves.	Material: Fluorinated rubber (Vitoject®) is recommended, with a minimum layer thickness of 0.7 mm and a breakthrough time of >480 min[2]. Always inspect gloves prior to use and use proper removal technique[1][2].
Protective clothing.	Wear appropriate protective clothing to prevent skin exposure. A lab coat is the minimum requirement.	
Respiratory	Air-purifying respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	To be used as a backup to engineering controls. If the respirator is the sole means of protection, a full-face supplied air respirator is required[1]. Use only in a well-ventilated area, preferably a chemical fume hood[4].

Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are crucial to minimize risk.

- Preparation:
 - Ensure a well-ventilated work area, preferably a certified chemical fume hood[4][5].
 - Verify that an emergency eyewash station and safety shower are readily accessible.
 - Inspect all required PPE for integrity before use[1].
 - Have absorbent, non-reactive material (e.g., vermiculite, dry sand) available for spill containment.
- Handling:
 - Avoid contact with skin and eyes[1].
 - Avoid inhalation of vapor or mist[1].
 - Keep the container tightly closed when not in use[1][5].
 - Store in a cool, dry, and well-ventilated place away from light, heat, and incompatible materials such as strong bases and oxidizing agents[1][4].
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before breaks[1][2].
 - Decontaminate the work area.
 - Properly remove and dispose of contaminated gloves and other disposable PPE[1][2].

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

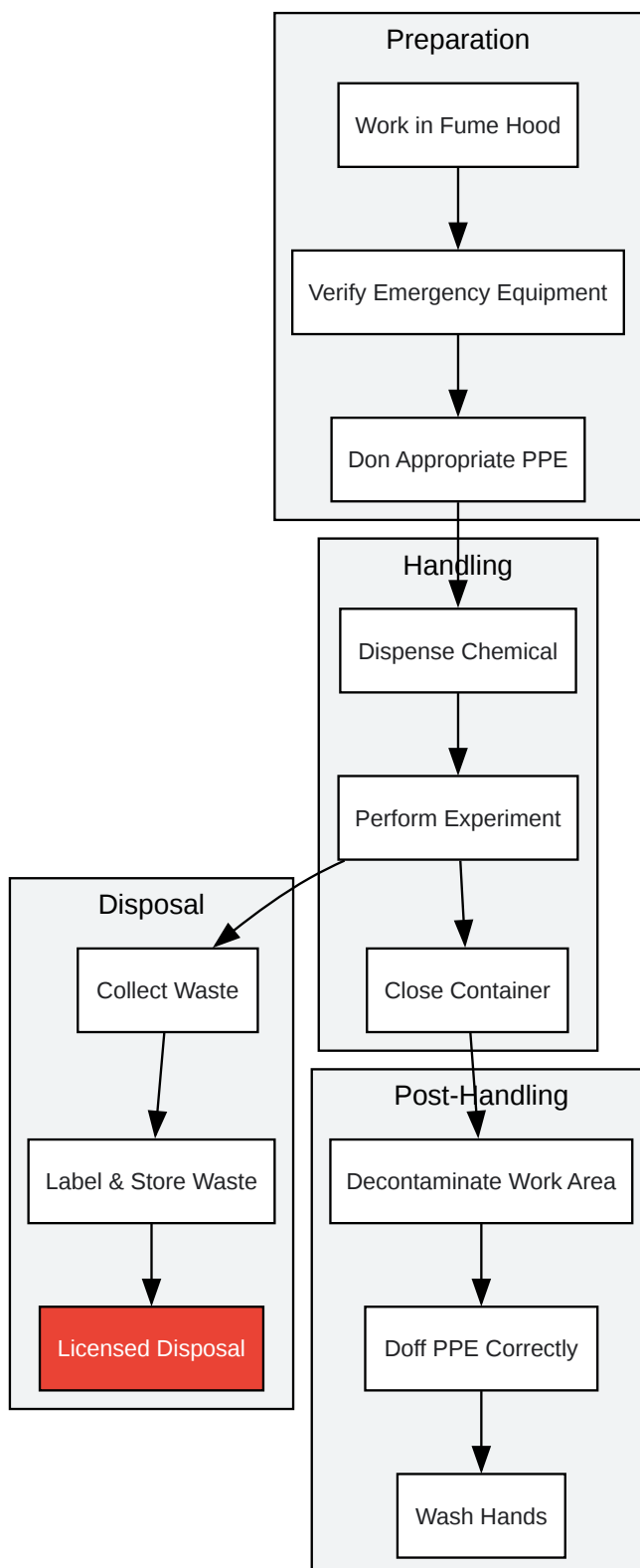
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician[1][2].
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician[1][2].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician[1][2].
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician[1][5].

Disposal Plan

1,4-Diiodobutane and its contaminated materials must be disposed of as hazardous waste.

- Segregation:
 - Collect waste **1,4-Diiodobutane** and any materials used for spill cleanup (e.g., absorbent material) in a dedicated, properly labeled, and sealed container.
- Storage of Waste:
 - Store the waste container in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.
- Disposal:
 - Arrange for the disposal of the hazardous waste through a licensed and certified disposal company[2]. Do not dispose of it down the drain[1].

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sodiumiodide.net [sodiumiodide.net]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 1,4-Diiodobutane | C₄H₈I₂ | CID 12337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. cleanchemlab.com [cleanchemlab.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1,4-Diiodobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107930#personal-protective-equipment-for-handling-1-4-diiodobutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com